

solubility of nitrourea in organic solvents

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Compound of Interest

Compound Name: Nitrourea

Cat. No.: B1361781

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An In-depth Technical Guide to the Solubility of **Nitrourea** in Organic Solvents

This technical guide provides a comprehensive overview of the solubility of **nitrourea** in various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and materials science who require precise data and methodologies for their work with this high-energy compound.

Quantitative Solubility Data

Nitrourea (CAS: 556-89-8), a hygroscopic white solid, exhibits varying degrees of solubility in different organic solvents.^{[1][2]} The following table summarizes the available quantitative solubility data for **nitrourea** in several common organic solvents. All data is presented for standard conditions (25 °C and 100 kPa) unless otherwise specified.^[1]

Organic Solvent	Chemical Formula	Solubility (g/100 mL)	Temperature (°C)
Methanol	CH ₃ OH	43	25
Acetone	C ₃ H ₆ O	41	25
Ethanol	C ₂ H ₅ OH	17.2	25

Qualitative solubility information indicates that **nitrourea** is also slightly soluble in benzene and chloroform, though specific quantitative data is not readily available.^{[2][3]}

Experimental Protocols for Solubility Determination

The determination of solubility is a critical step in the characterization of a compound. The gravimetric method is a widely used and reliable technique for measuring the solubility of a solid solute in a liquid solvent.^[4]

Gravimetric Method Protocol

This protocol outlines the steps for determining the solubility of **nitrourea** in an organic solvent using the static equilibrium gravimetric method.

Objective: To determine the saturation solubility of **nitrourea** in a selected organic solvent at a constant temperature.

Materials and Equipment:

- **Nitrourea** (pure solid)
- Selected organic solvent (analytical grade)
- Isothermal shaker bath or temperature-controlled agitator
- Analytical balance (± 0.0001 g)
- Thermostatically controlled oven
- Sintered glass filter or syringe filter (solvent-compatible)
- Volumetric flasks and pipettes
- Glass vials with airtight seals

Procedure:

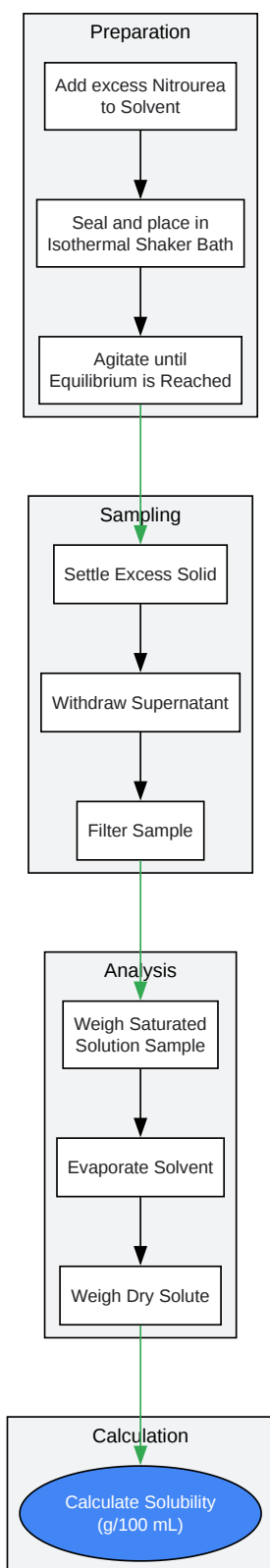
- Preparation of Saturated Solution:
 - Add an excess amount of solid **nitrourea** to a known volume or mass of the organic solvent in a sealed glass vial. The presence of undissolved solid is essential to ensure saturation.^[5]

- Place the vial in an isothermal shaker bath set to the desired constant temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period to ensure equilibrium is reached. This can range from 12 to 72 hours, depending on the solvent and solute.[5]
- Sample Withdrawal and Filtration:
 - Once equilibrium is achieved, cease agitation and allow the excess solid to settle for several hours while maintaining the constant temperature.
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-heated or temperature-equilibrated pipette to prevent premature crystallization.
 - Immediately filter the sample using a syringe filter to remove any remaining microscopic solid particles.
- Solvent Evaporation and Mass Determination:
 - Transfer the filtered saturated solution into a pre-weighed, dry container.
 - Record the exact mass of the saturated solution.
 - Carefully evaporate the solvent from the solution in a thermostatically controlled oven at a temperature that is high enough to evaporate the solvent but low enough to not cause decomposition of the **nitrourea** (decomposition occurs around 155 °C).[2]
 - Once all the solvent has evaporated, cool the container in a desiccator to room temperature.
- Calculation of Solubility:
 - Weigh the container with the dried **nitrourea** residue.
 - Calculate the mass of the dissolved **nitrourea** by subtracting the initial mass of the empty container.

- Calculate the mass of the solvent by subtracting the mass of the dissolved **nitrourea** from the total mass of the saturated solution sample.
- Express the solubility in the desired units, such as grams of solute per 100 mL of solvent or mole fraction.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **nitrourea**.



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Caption: Workflow for Gravimetric Solubility Determination.

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